

Unveiling Topological Surface States in NbP: A Comparative Guide to Experimental Validation

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Compound of Interest

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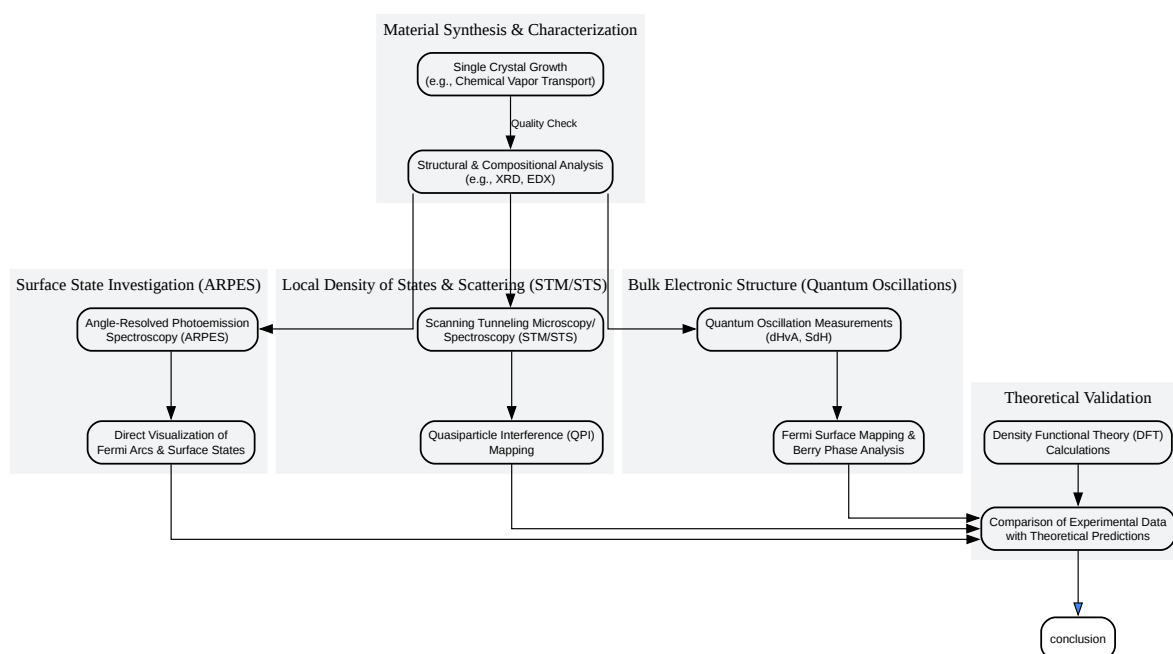
An in-depth comparison of experimental techniques and findings for the Weyl semimetal **Niobium Phosphide** (NbP) and its analogues, providing researchers with a comprehensive guide to the validation of its predicted topological surface states.

The discovery of Weyl semimetals has opened a new frontier in condensed matter physics, promising novel electronic phenomena and potential applications in next-generation technologies. **Niobium Phosphide** (NbP) stands out as a key material in this class. Theoretical models predict the existence of unique, topologically protected surface states in NbP, known as Fermi arcs, which are a hallmark of its Weyl semimetal nature. The experimental verification of these predictions is crucial for fundamental understanding and technological advancement. This guide provides a comparative overview of the experimental validation of topological surface states in NbP, with a focus on Angle-Resolved Photoemission Spectroscopy (ARPES), Scanning Tunneling Microscopy/Spectroscopy (STM/STS), and quantum oscillation measurements. We also draw comparisons with other members of the transition metal monophosphide family, namely Tantalum Arsenide (TaAs), Niobium Arsenide (NbAs), and Tantalum Phosphide (TaP).

Experimental Workflow for Validating Topological Surface States

The journey from a theoretically predicted topological material to an experimentally verified one involves a series of sophisticated surface-sensitive and bulk-sensitive techniques. The

following diagram illustrates a typical workflow employed by researchers to validate the topological surface states in materials like NbP.



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A typical experimental workflow for validating topological surface states.

Comparative Analysis of Experimental Data

The experimental validation of topological surface states in NbP and its analogues relies on a confluence of evidence from multiple techniques. Below, we present a summary of key quantitative data obtained from these experiments.

Angle-Resolved Photoemission Spectroscopy (ARPES)

ARPES is a powerful technique that directly probes the electronic band structure of a material's surface. In the context of Weyl semimetals, ARPES is instrumental in visualizing the predicted Fermi arcs.

Material	Surface Termination	Key ARPES Findings	Quantitative Data (Approximate)
NbP	P-terminated	Clear "spoon" and "bow tie" shaped surface states are observed.[1] The separation between Weyl nodes is smaller compared to TaAs, indicating weaker spin-orbit coupling.[2]	Separation of W2 Weyl nodes: $\sim 0.06 \text{ \AA}^{-1}$ [2]
Nb-terminated	The distinct "spoon" and "bow tie" features are absent.[1]	-	
TaAs	As-terminated	Prominently observed Fermi arcs connecting the projections of Weyl nodes.	Separation of Weyl nodes: $\sim 0.15 \text{ \AA}^{-1}$ [2]
NbAs	As-terminated	Similar to TaAs, exhibits clear Fermi arc surface states.	-
TaP	P-terminated	Observation of both bulk Weyl cones and surface Fermi arcs.	-

Quantum Oscillation Measurements

Quantum oscillation measurements, such as the de Haas-van Alphen (dHvA) and Shubnikov-de Haas (SdH) effects, are bulk-sensitive probes of the Fermi surface. By analyzing the oscillations in magnetization or resistivity as a function of a magnetic field, researchers can extract crucial information about the Fermi surface pockets, effective masses of charge carriers, and the non-trivial Berry phase associated with Weyl fermions.

Material	Technique	Key Findings	Effective Mass (m*/me)
NbP	dHvA, SdH	Observation of multiple oscillation frequencies corresponding to different Fermi surface pockets.[3] Evidence of non-trivial Berry phase, confirming the presence of Weyl fermions.[4]	Low effective masses are observed for some bands, consistent with the linear dispersion near Weyl points.[4]
TaAs	SdH	Clear quantum oscillations are observed, allowing for the mapping of the Fermi surface.	-
NbAs	SdH	Pronounced quantum oscillations are detected even in microstructured devices.	-
TaP	-	-	-

Experimental Protocols

Detailed and precise experimental protocols are paramount for the successful observation and interpretation of topological surface states. Below are outlines of the methodologies for the key techniques discussed.

Angle-Resolved Photoemission Spectroscopy (ARPES)

- **Sample Preparation:** High-quality single crystals of the target material are grown, typically using a chemical vapor transport method.[2] The crystals are then cleaved in-situ under ultra-high vacuum (UHV) conditions to expose a clean, atomically flat surface for measurement.

- **Instrumentation:** The measurements are performed using a hemispherical electron analyzer and a high-intensity, monochromatic light source, often from a synchrotron facility.^[2]
- **Measurement Parameters:**
 - **Photon Energy:** A range of photon energies (e.g., 20-100 eV) is used to distinguish between surface and bulk states due to the different probing depths.
 - **Polarization:** Both linear and circularly polarized light are often used to selectively excite electrons from different orbitals and to study chiral properties.
 - **Temperature:** Measurements are typically conducted at low temperatures (e.g., < 20 K) to minimize thermal broadening and enhance spectral features.
 - **Energy and Angular Resolution:** High energy (< 20 meV) and angular (< 0.2°) resolution are crucial for resolving the fine details of the band structure and Fermi arcs.^[2]
- **Data Analysis:** The collected photoemission intensity is plotted as a function of kinetic energy and emission angle, which are then converted to binding energy and momentum to reconstruct the electronic band structure and Fermi surface.

Scanning Tunneling Microscopy/Spectroscopy (STM/STS)

- **Sample Preparation:** Similar to ARPES, single crystals are cleaved in-situ in a UHV chamber to obtain a pristine surface.
- **Instrumentation:** A scanning tunneling microscope operating at low temperatures (typically < 5 K) is used.
- **Measurement Procedure:**
 - **Topography:** A constant-current topographic image of the surface is first obtained to identify atomically flat regions and any surface defects.
 - **Spectroscopy (dI/dV mapping):** The differential conductance (dI/dV), which is proportional to the local density of states (LDOS), is measured as a function of bias voltage at each

point on a grid across the surface.

- **Data Analysis (Quasiparticle Interference):** The real-space dI/dV maps are Fourier transformed to obtain the quasiparticle interference (QPI) pattern in momentum space. The scattering vectors in the QPI pattern provide information about the electronic band structure, including the presence and connectivity of Fermi arcs.

Quantum Oscillation Measurements

- **Sample Preparation:** The single crystal is shaped into a well-defined geometry (e.g., a bar) and electrical contacts are made for resistivity measurements (for SdH) or the sample is mounted in a sensitive magnetometer (for dHvA).
- **Instrumentation:** The experiment is performed at very low temperatures (typically < 2 K) and in high magnetic fields (up to and exceeding 14 T).
- **Measurement Procedure:** The resistivity or magnetization of the sample is measured as the magnetic field is swept.
- **Data Analysis:** The oscillatory component of the signal is extracted by subtracting a smooth background. The frequencies of the oscillations in $1/B$ are proportional to the extremal cross-sectional areas of the Fermi surface pockets. The temperature dependence of the oscillation amplitude is used to determine the effective mass of the charge carriers, and the phase of the oscillations can be analyzed to extract the Berry phase.

Conclusion

The experimental validation of predicted topological surface states in NbP has been a significant achievement in the field of topological materials. Through a combination of powerful experimental techniques, researchers have been able to directly visualize the hallmark Fermi arcs, probe the unique properties of the bulk electronic structure, and confirm the Weyl semimetal nature of NbP. Comparative studies with other transition metal monpnictides, such as TaAs, NbAs, and TaP, have further enriched our understanding of the role of spin-orbit coupling and atomic constituents in determining the topological properties of these materials. The detailed experimental protocols and compiled data presented in this guide offer a valuable resource for researchers in the field, facilitating further exploration and the potential realization of novel quantum phenomena in these fascinating materials.

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